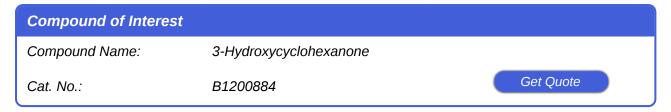


Thermochemical Data for 3-Hydroxycyclohexanone: An In-depth Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Hydroxycyclohexanone (CAS No. 823-19-8) is a bifunctional organic molecule featuring a ketone and a hydroxyl group on a cyclohexane ring. This structure imparts unique chemical properties, making it a valuable intermediate in various synthetic and biological processes.[1] Its utility spans from being a key precursor in the industrial synthesis of resorcinol to its involvement in microbial metabolic pathways.[1] Understanding the thermochemical properties of **3-Hydroxycyclohexanone** is crucial for optimizing reaction conditions, ensuring process safety, and for computational modeling of its behavior.

This technical guide provides a summary of the available physical properties of **3- Hydroxycyclohexanone**, outlines the experimental protocols for determining its thermochemical data, and presents a key enzymatic pathway involving this molecule. Due to a lack of specific experimental thermochemical data such as enthalpy of formation, entropy, and heat capacity in the current literature, this guide also details the standard methodologies used to obtain such values.

Data Presentation: Physical Properties



While specific thermochemical data for **3-Hydroxycyclohexanone** is not readily available in published literature, a summary of its known physical properties is presented in Table 1.

Property	Value	Source
Molecular Formula	C6H10O2	[1]
Molecular Weight	114.14 g/mol	[1]
Appearance	Colorless to pale yellow liquid or solid	
Melting Point	95 °C	-
Boiling Point	95 °C at 1 Torr	-
Density	1.142 ± 0.06 g/cm³ (Predicted)	

Table 1: Physical Properties of **3-Hydroxycyclohexanone**

Experimental Protocols for Thermochemical DataDetermination

The following sections describe standard experimental methodologies that can be employed to determine the key thermochemical properties of **3-Hydroxycyclohexanone**.

Differential Scanning Calorimetry (DSC) for Heat Capacity and Enthalpy of Fusion

Differential Scanning Calorimetry is a thermoanalytical technique used to measure the difference in the amount of heat required to increase the temperature of a sample and a reference as a function of temperature. It is a primary method for determining heat capacity and the enthalpy of phase transitions, such as melting (fusion).

Experimental Protocol:

• Sample Preparation: Accurately weigh 5-15 mg of high-purity **3-Hydroxycyclohexanone** into a hermetically sealed DSC pan.[2] An empty, sealed pan is used as a reference.



- Instrument Setup: Place the sample and reference pans into the DSC instrument. Purge the sample chamber with an inert gas, such as nitrogen, at a constant flow rate (e.g., 20 cm³/min) to prevent oxidation.[2]
- Thermal Cycling: Subject the sample to a heat/cool/heat cycle to erase its thermal history. A typical cycle might involve heating from -20°C to 60°C at a rate of 20°C/min, followed by cooling and reheating at the same rate.[2]
- Data Acquisition: During the final heating ramp, record the differential heat flow to the sample.
- Data Analysis: The heat capacity (Cp) can be determined from the heat flow signal. The
 enthalpy of fusion (ΔHfus) is calculated by integrating the area under the melting peak on the
 DSC thermogram.[2] The entropy of fusion (ΔSfus) can then be calculated using the
 equation ΔSfus = ΔHfus / Tm, where Tm is the melting temperature in Kelvin.

Bomb Calorimetry for Enthalpy of Combustion and Formation

Bomb calorimetry is a standard method for determining the heat of combustion of a substance. From this value, the standard enthalpy of formation can be calculated using Hess's Law.

Experimental Protocol:

- Sample Preparation: A precisely weighed pellet (typically around 1 gram) of 3 Hydroxycyclohexanone is placed in a sample cup within a high-pressure stainless steel vessel known as a "bomb".[3] A fuse wire is positioned to be in contact with the sample.[4]
- Assembly and Pressurization: The bomb is sealed and purged with oxygen to remove atmospheric nitrogen, then filled with pure oxygen to a pressure of approximately 25 atm.[4]
- Calorimeter Setup: The bomb is placed in a well-insulated water bath (the calorimeter). The system is allowed to reach thermal equilibrium, and the initial temperature is recorded.
- Combustion: The sample is ignited by passing an electric current through the fuse wire. The
 heat released by the combustion is absorbed by the bomb and the surrounding water,
 causing a temperature rise.



- Temperature Measurement: The temperature of the water is monitored until it reaches a maximum and then begins to cool.
- Calculation: The heat of combustion is calculated from the temperature change, the heat
 capacity of the calorimeter system (determined by combusting a standard substance like
 benzoic acid), and corrections for the fuse wire ignition. The standard enthalpy of formation
 can then be derived from the standard enthalpy of combustion.

Thermogravimetric Analysis (TGA) for Thermal Stability

Thermogravimetric Analysis measures the change in mass of a sample as a function of temperature or time in a controlled atmosphere. It is used to determine the thermal stability and decomposition profile of a substance.

Experimental Protocol:

- Sample Preparation: A small, accurately weighed sample (typically 5-20 mg) of 3-Hydroxycyclohexanone is placed in a tared TGA crucible.[5]
- Instrument Setup: The crucible is placed on a sensitive microbalance within the TGA furnace.
 The desired atmosphere (e.g., inert nitrogen or oxidative air) is established with a constant purge gas flow.
- Heating Program: The sample is heated according to a predefined temperature program, typically a linear heating rate (e.g., 10 °C/min).
- Data Acquisition: The mass of the sample is continuously recorded as a function of temperature.
- Data Analysis: The resulting TGA curve (mass vs. temperature) reveals the temperatures at which mass loss occurs, indicating decomposition or evaporation. The derivative of the TGA curve can be used to identify the temperatures of maximum mass loss rate.

Electrochemical Synthesis of 3-Hydroxycyclohexanone



One established method for the synthesis of **3-Hydroxycyclohexanone** is through the electrochemical reduction of **1**,3-cyclohexanedione.[6][7]

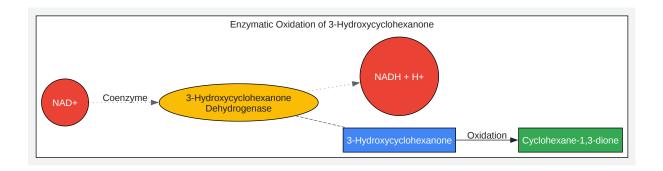
Experimental Protocol:

- Electrolytic Cell Setup: A conventional H-type electrolytic cell with two limbs separated by a G-4 sintered glass frit is used.[6] Stainless steel (SS-316) electrodes (e.g., 2 x 3 cm²) serve as both the cathode and anode.[6]
- Electrolyte and Reactant Preparation: A 1M solution of sodium acetate is used as the supporting electrolyte, with 250 ml placed in each limb of the cell.[6] 1,3-cyclohexanedione (4.4850 g) is dissolved in a suitable alcohol and placed in the cathodic chamber.[6] The pH of the catholyte is adjusted to 9.0.[6][7]
- Electrolysis: A constant current of 1 amp is passed through the cell for 8 hours using a galvanostat.
- Workup and Product Isolation: After the reaction, the resulting mixture is filtered. Water is removed by distillation to concentrate the solution. The residue is then repeatedly extracted with diethyl ether. The combined ether layers are evaporated to yield the crude product.
- Purification and Characterization: The product is purified using chromatographic techniques and characterized by spectroscopic methods such as IR, NMR, and Mass Spectrometry.[6]

Visualization of a Key Biological Pathway

3-Hydroxycyclohexanone is an intermediate in the microbial metabolism of cyclic compounds. A key reaction is its oxidation to cyclohexane-1,3-dione, catalyzed by **3-hydroxycyclohexanone** dehydrogenase.[1]





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Caption: Enzymatic oxidation of **3-Hydroxycyclohexanone**.

Conclusion

This technical guide has summarized the currently available physical data for **3- Hydroxycyclohexanone** and has detailed the standard experimental protocols necessary for the determination of its crucial thermochemical properties. While a comprehensive set of experimental thermochemical data is yet to be published, the methodologies outlined herein provide a clear pathway for researchers to obtain this valuable information. The included synthesis protocol and the visualization of a key enzymatic reaction further contribute to a more complete understanding of this important chemical intermediate. The data and protocols presented are intended to support further research and development in fields where **3- Hydroxycyclohexanone** plays a significant role.

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